

NVP-BBD130 solubility and stability issues

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Compound of Interest

Compound Name: *Nvp-bbd130*

Cat. No.: *B1609942*

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NVP-BBD130 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, stability, and handling of **NVP-BBD130**, a potent dual inhibitor of PI3K and mTOR.

Frequently Asked Questions (FAQs)

Q1: What is **NVP-BBD130** and what is its mechanism of action?

A1: **NVP-BBD130** is a potent, stable, ATP-competitive, and orally active dual inhibitor of phosphoinositide 3-kinase (PI3K) and mammalian target of rapamycin (mTOR). By targeting both PI3K and mTOR, **NVP-BBD130** effectively blocks the PI3K/Akt/mTOR signaling pathway, which is crucial for cell growth, proliferation, and survival. Dysregulation of this pathway is common in many cancers.

Q2: What is the primary solvent for dissolving **NVP-BBD130**?

A2: The recommended solvent for **NVP-BBD130** is Dimethyl Sulfoxide (DMSO), in which it is soluble up to 10 mM. For experimental use, it is advised to prepare a concentrated stock solution in DMSO.

Q3: How should I store **NVP-BBD130** powder and stock solutions?

A3: **NVP-BBD130** as a solid is shipped at room temperature. For long-term storage of the solid, it is recommended to follow the instructions on the product's certificate of analysis. DMSO

stock solutions should be stored at -20°C or -80°C to ensure stability. It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Q4: Can I dissolve **NVP-BBD130** directly in aqueous buffers like PBS or cell culture media?

A4: Like many kinase inhibitors, **NVP-BBD130** has low aqueous solubility. Direct dissolution in aqueous buffers is not recommended as it will likely result in poor solubility and precipitation. A concentrated stock solution in DMSO should be prepared first and then diluted into the aqueous experimental medium.

Q5: What are the known in vitro and in vivo effects of **NVP-BBD130**?

A5: In vitro, **NVP-BBD130** has been shown to block the proliferation of melanoma cells by inducing a complete G1 phase cell cycle arrest.^[1] It leads to a reduction in cyclin D1 expression and an increase in p27Kip1 levels.^{[1][2]} In vivo, oral administration of **NVP-BBD130** has been demonstrated to effectively reduce tumor growth and metastasis in a mouse melanoma model.^{[1][2][3]}

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation observed after diluting DMSO stock in aqueous media.	The final concentration of NVP-BBD130 exceeds its solubility limit in the aqueous medium. The final percentage of DMSO is too low to maintain solubility.	<ul style="list-style-type: none">- Ensure the final concentration of NVP-BBD130 is within the working range for your assay (e.g., for cell culture, concentrations around 1 μM have been used successfully).- Increase the final percentage of DMSO in your working solution. However, be mindful of the DMSO tolerance of your cell line or assay system (typically $\leq 0.5\%$).- Prepare the final dilution in pre-warmed media and vortex gently immediately after adding the DMSO stock.
Inconsistent or no biological effect observed in experiments.	<p>Degradation of NVP-BBD130 due to improper storage.</p> <p>Inaccurate concentration of the stock solution. Insufficient incubation time.</p>	<ul style="list-style-type: none">- Prepare fresh stock solutions from the solid compound. Avoid multiple freeze-thaw cycles of existing stock solutions.- Verify the concentration of your stock solution, if possible.- Ensure the incubation time is sufficient for the biological effect to manifest. For example, cell cycle arrest has been observed after 72 hours of treatment.[3]
Cell death or off-target effects observed.	The concentration of NVP-BBD130 is too high. The concentration of DMSO in the final working solution is toxic to the cells.	<ul style="list-style-type: none">- Perform a dose-response experiment to determine the optimal, non-toxic concentration for your specific cell line and assay.- Ensure the final DMSO concentration in

your vehicle control and treatment groups is identical and non-toxic to your cells.

Experimental Protocols

Protocol 1: Preparation of NVP-BBD130 Stock Solution

- Objective: To prepare a 10 mM stock solution of **NVP-BBD130** in DMSO.
- Materials:
 - **NVP-BBD130** solid powder (Molecular Weight: 443.50 g/mol)
 - Anhydrous/sterile DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 1. Calculate the required amount of **NVP-BBD130** and DMSO. For 1 ml of a 10 mM stock solution, you will need 4.435 mg of **NVP-BBD130** and 1 ml of DMSO.
 2. Weigh the **NVP-BBD130** powder accurately.
 3. Add the appropriate volume of DMSO to the powder.
 4. Vortex the solution until the compound is completely dissolved. Gentle warming in a water bath (37°C) may assist dissolution.
 5. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 6. Store the aliquots at -20°C or -80°C.

Protocol 2: In Vitro Cell-Based Assay

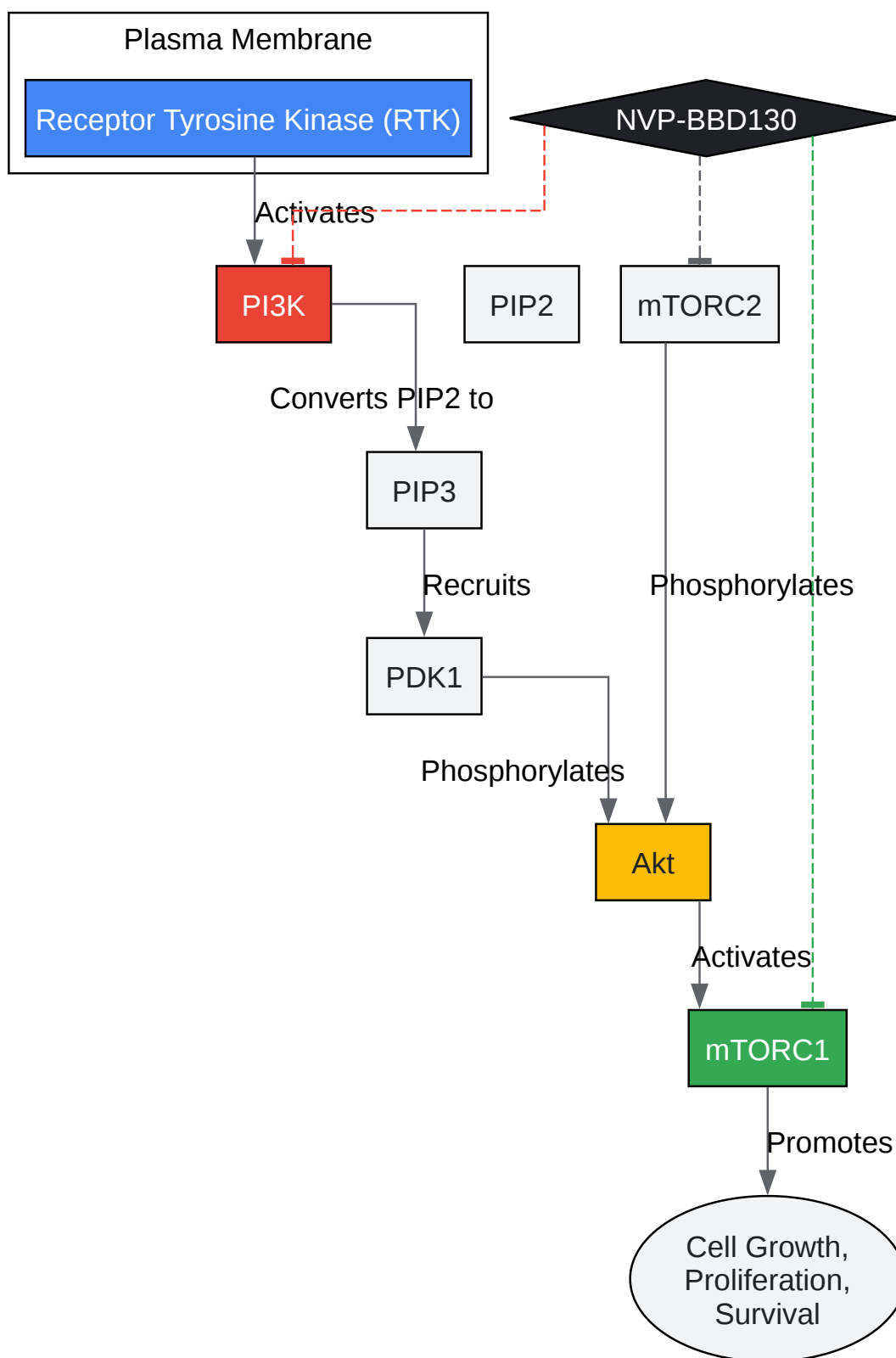
- Objective: To treat cultured cells with **NVP-BBD130** to assess its effect on cell proliferation.
- Materials:

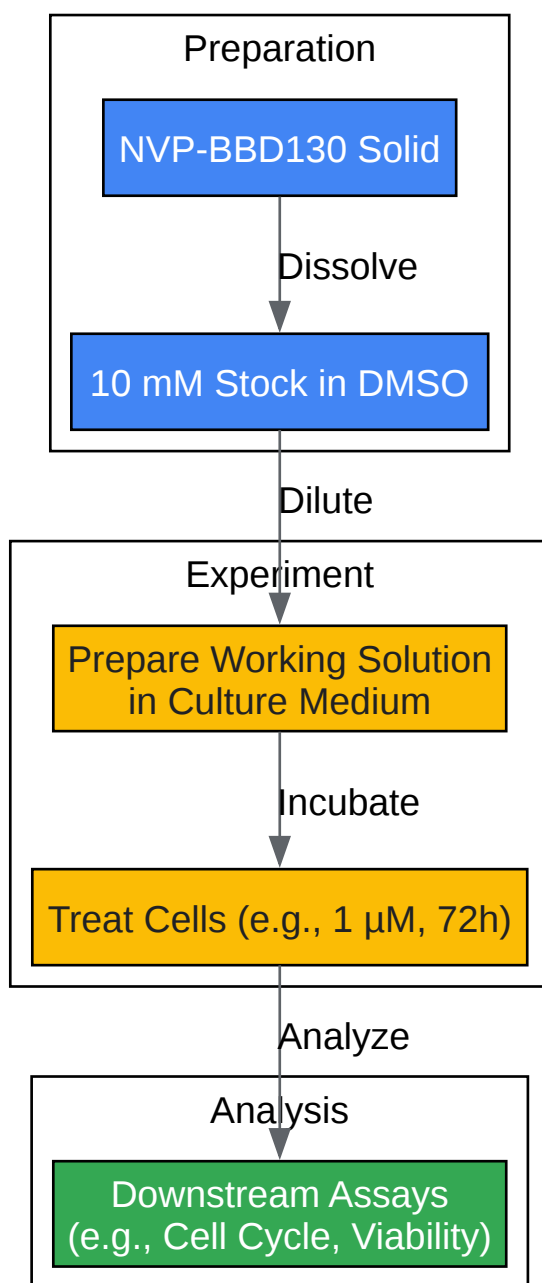
- 10 mM **NVP-BBD130** stock solution in DMSO
- Cultured cells in appropriate cell culture plates
- Complete cell culture medium
- Vehicle control (DMSO)
- Procedure:
 1. Seed cells at the desired density and allow them to adhere overnight.
 2. The next day, prepare the working solutions of **NVP-BBD130** by diluting the 10 mM DMSO stock into pre-warmed complete cell culture medium. For a final concentration of 1 μ M, dilute the stock solution 1:10,000. For example, add 1 μ l of 10 mM stock to 10 ml of medium.
 3. Prepare a vehicle control with the same final concentration of DMSO as the treatment groups.
 4. Remove the old medium from the cells and replace it with the medium containing **NVP-BBD130** or the vehicle control.
 5. Incubate the cells for the desired period (e.g., 72 hours for cell cycle analysis).[3]
 6. Proceed with your downstream analysis (e.g., cell counting, viability assay, cell cycle analysis).

Quantitative Data Summary

Parameter	Value	Solvent	Reference
Solubility	10 mM	DMSO	[4]
In Vitro Activity (Melanoma Cells)	1 μ M	Cell Culture Medium	[1][3]
In Vivo Dosage (Mouse Model)	40 mg/kg (oral admin.)	Not specified	[3]

Visualizations





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